

Application Notes and Protocols for 4-Formyl-2-methoxyphenyl methanesulfonate

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Compound of Interest

Compound Name: 4-Formyl-2-methoxyphenyl
methanesulfonate

Cat. No.: B1333864

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Abstract

4-Formyl-2-methoxyphenyl methanesulfonate is a derivative of vanillin, a widely used flavoring agent and a versatile building block in organic synthesis. The introduction of a methanesulfonate (mesylate) group to the phenolic hydroxyl of vanillin enhances its utility as a leaving group in nucleophilic substitution reactions, making it a potentially valuable intermediate in the synthesis of more complex molecules. This document provides an overview of its chemical properties, a proposed experimental protocol for its synthesis, and a hypothetical application in solid-phase peptide synthesis, drawing upon established methodologies for similar compounds.

Chemical Properties and Data

While specific experimental data for **4-Formyl-2-methoxyphenyl methanesulfonate** is limited in publicly available literature, its chemical properties can be inferred from its structure and data on related compounds.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₅ S	Inferred from structure
Molecular Weight	230.24 g/mol	Inferred from structure
CAS Number	52200-05-2	BLD Pharm[1]
Appearance	White to off-white solid (predicted)	---
Solubility	Soluble in common organic solvents (e.g., DCM, THF, Acetone) (predicted)	---

Spectroscopic Data (Predicted):

Technique	Expected Features
¹ H NMR	Signals corresponding to the aldehyde proton (~9.8 ppm), aromatic protons (7.0-7.5 ppm), methoxy protons (~3.9 ppm), and mesyl protons (~3.1 ppm).
¹³ C NMR	Signals for the aldehyde carbonyl (~191 ppm), aromatic carbons (110-155 ppm), methoxy carbon (~56 ppm), and mesyl carbon (~38 ppm).
IR (cm ⁻¹)	Characteristic peaks for C=O (aldehyde, ~1690), S=O (sulfonate, ~1350 and ~1170), and C-O-C (ether, ~1270 and ~1030).
Mass Spec (m/z)	[M+H] ⁺ at ~231.02

Experimental Protocols

Protocol 1: Synthesis of 4-Formyl-2-methoxyphenyl methanesulfonate

This protocol is based on the general procedure for the esterification of phenols with sulfonyl chlorides.

Objective: To synthesize **4-Formyl-2-methoxyphenyl methanesulfonate** from vanillin and methanesulfonyl chloride.

Materials:

- Vanillin (4-hydroxy-3-methoxybenzaldehyde)
- Methanesulfonyl chloride
- Triethylamine (or pyridine)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Dropping funnel
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography

Procedure:

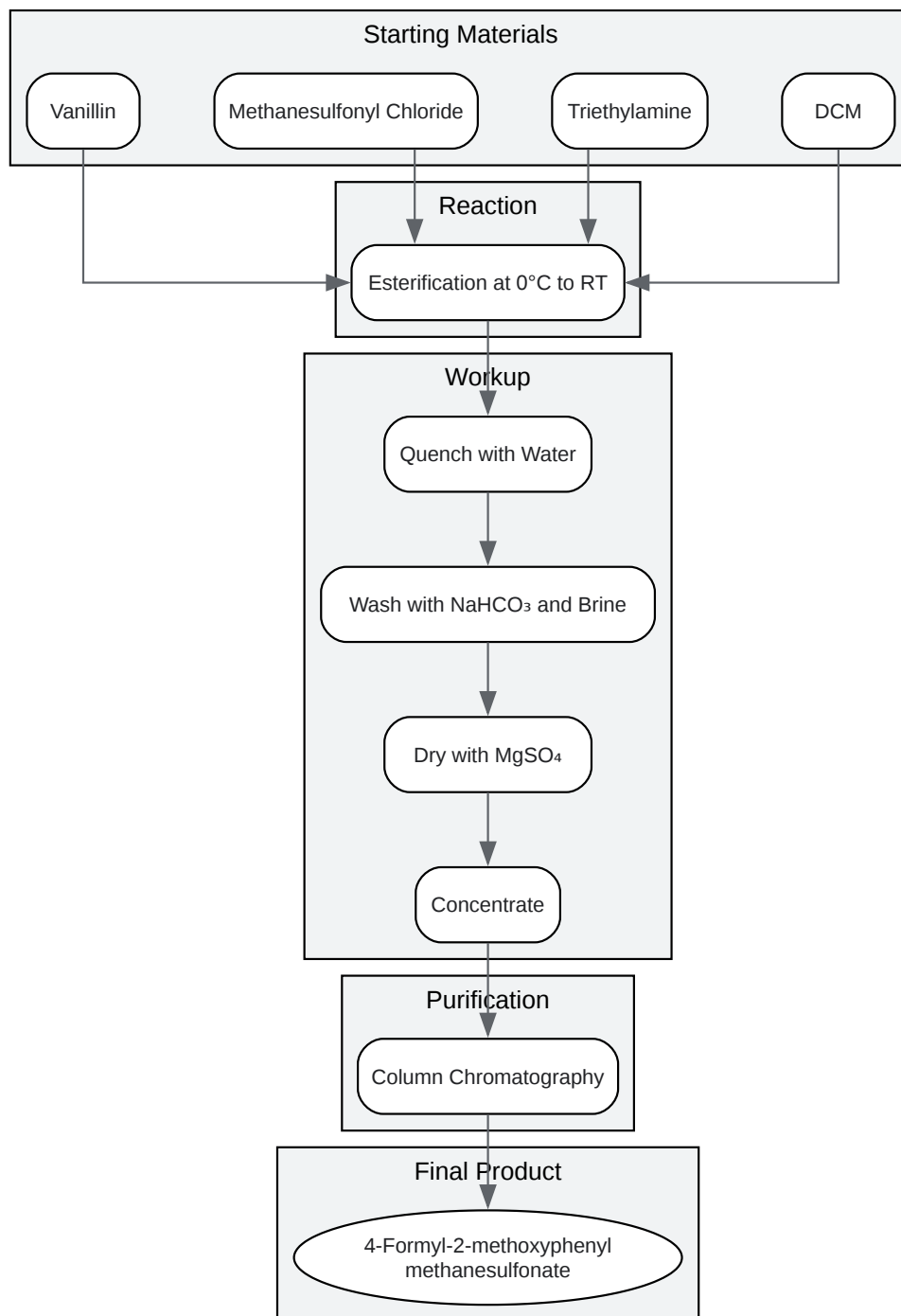
- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve vanillin (1.0 eq) in anhydrous dichloromethane (DCM). Cool the solution to 0 °C in an ice bath with stirring.
- **Addition of Base:** Add triethylamine (1.2 eq) to the solution.
- **Addition of Methanesulfonyl Chloride:** Add methanesulfonyl chloride (1.1 eq) dropwise to the reaction mixture over 10-15 minutes, ensuring the temperature remains at 0 °C.
- **Reaction:** Allow the reaction to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:**
 - Quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter and concentrate the organic layer under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent.
- **Characterization:** Characterize the purified product by NMR, IR, and mass spectrometry to confirm its identity and purity.

Expected Yield: 85-95% (based on similar reactions).

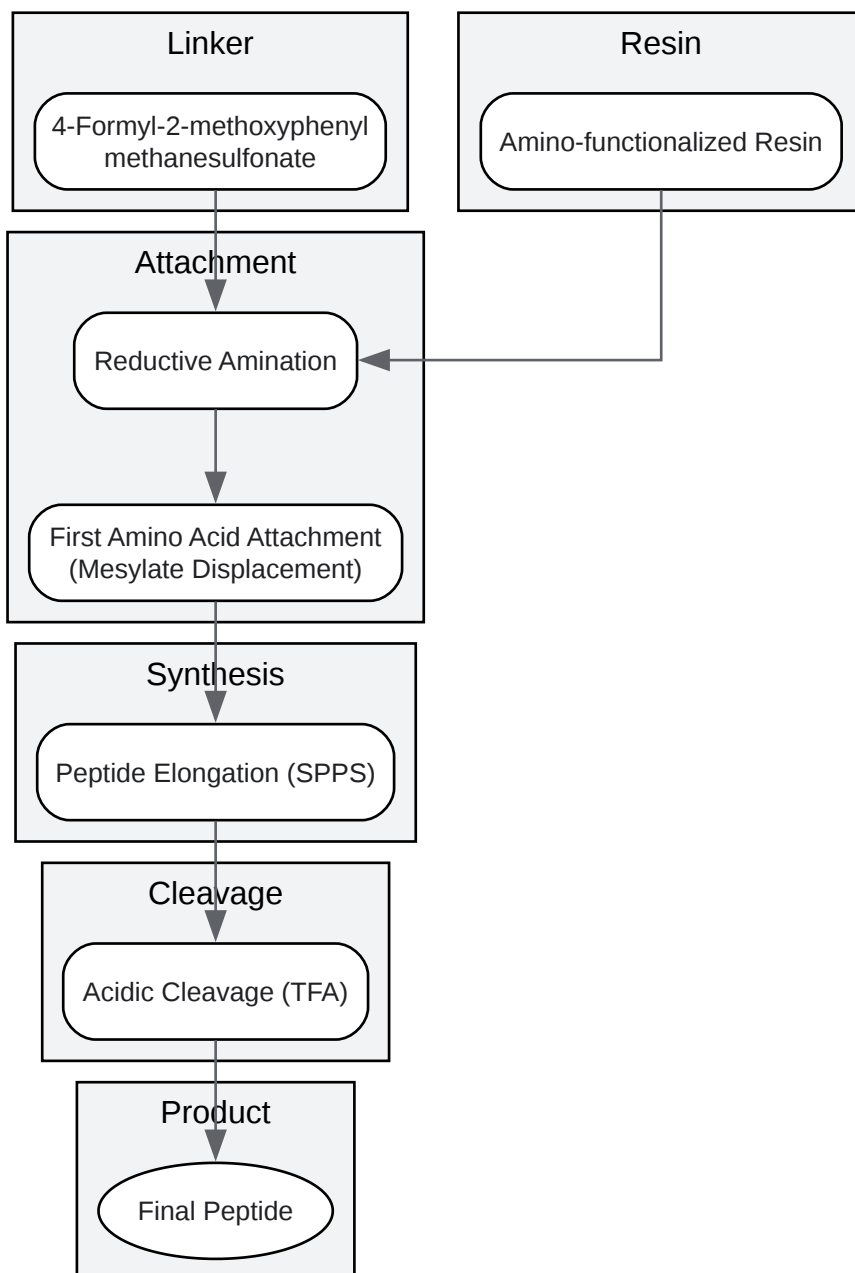
Safety Precautions: Methanesulfonyl chloride is corrosive and lachrymatory. Triethylamine is flammable and corrosive. All manipulations should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Diagram: Synthesis Workflow

Synthesis Workflow



Solid-Phase Synthesis Workflow

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References

- 1. 52200-05-2|4-Formyl-2-methoxyphenyl methanesulfonate|BLD Pharm [bldpharm.com]
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